

Introduction: The Versatility of a Quaternary Phosphonium Salt

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Compound of Interest

Compound Name: *Tributylmethylphosphonium Iodide*

Cat. No.: *B154548*

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Tributylmethylphosphonium iodide, with the chemical formula $C_{13}H_{30}IP$, is a quaternary phosphonium salt that has carved a significant niche in organic synthesis.[1][2] Unlike its more common triphenylphosphine-derived counterparts, the tributyl-substituted cation imparts unique solubility and reactivity characteristics. Its utility stems primarily from its roles as a highly effective phase-transfer catalyst, a precursor to Wittig reagents, and a component in the formulation of ionic liquids.[3][4] This guide will explore these key applications, providing detailed protocols and mechanistic insights to empower chemists in their synthetic endeavors.

Physicochemical Properties and Safe Handling

A thorough understanding of a reagent's properties and hazards is fundamental to its effective and safe use. **Tributylmethylphosphonium iodide** is a white to slightly pale reddish-yellow crystalline powder that is soluble in solvents like methanol.[1][5]

Table 1: Physicochemical Data for Tributylmethylphosphonium Iodide

Property	Value	Reference
CAS Number	1702-42-7	[1]
Molecular Formula	C ₁₃ H ₃₀ IP	[1][6]
Molecular Weight	344.26 g/mol	[1][2][6]
Melting Point	133.5 °C	[1][6]
Appearance	White to slightly pale reddish-yellow crystal/powder	[5]
Solubility	Soluble in Methanol	[1]
SMILES	CCCC(CCCC)CCCC.[I-]	[2][6]

Safety and Handling Protocol

As a responsible scientist, adherence to safety protocols is non-negotiable.

Tributylmethylphosphonium iodide is classified as a substance that causes skin and serious eye irritation.[5][7][8]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, safety glasses with side shields or goggles, and a lab coat.[5][6][7]
- Handling: Handle the solid in a well-ventilated area or a fume hood to minimize dust generation.[7] Avoid contact with skin, eyes, and clothing.[8] Wash hands thoroughly after handling.[5][7]
- Storage: Store in a tightly-closed container in a cool, dry place, away from moisture.[6][7]
- First Aid:
 - Skin Contact: Immediately wash with plenty of water. If irritation occurs, seek medical attention.[5][8]
 - Eye Contact: Rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing and seek medical attention if irritation persists.[5][8]

Core Applications in Organic Synthesis

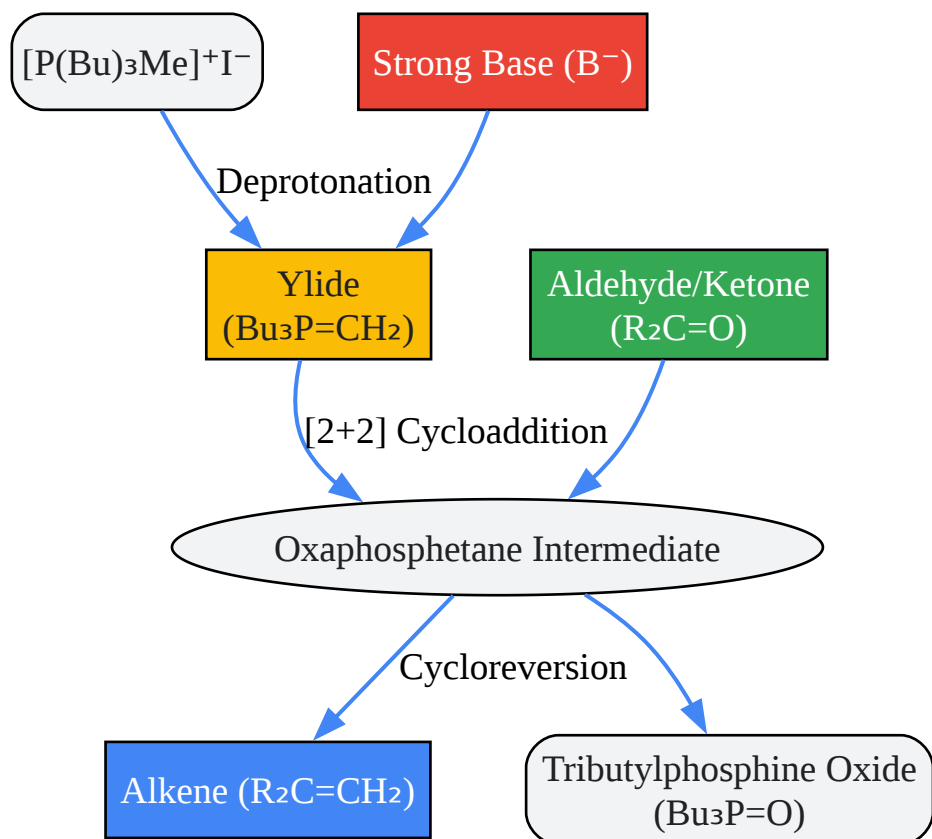
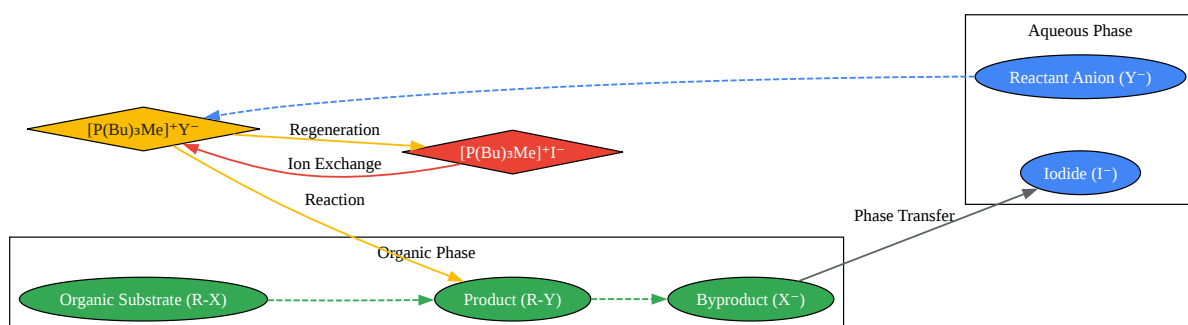
The utility of **Tributylmethylphosphonium iodide** is demonstrated across several key areas of organic chemistry.

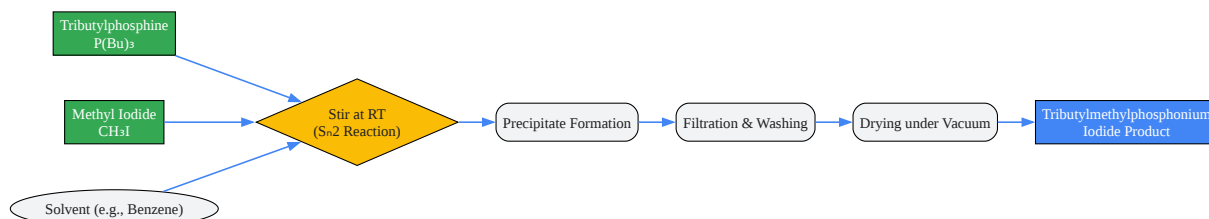
Application as a Phase-Transfer Catalyst

Phase-transfer catalysis (PTC) is a powerful technique for facilitating reactions between reactants located in different immiscible phases (e.g., aqueous and organic).[9]

Tributylmethylphosphonium iodide excels in this role, acting as a shuttle for anions from the aqueous phase into the organic phase, where the reaction can proceed.[3] The lipophilic nature of the four alkyl chains on the phosphorus atom enhances its solubility in the organic phase, making it an efficient catalyst.

Mechanism of Action: The phosphonium cation pairs with the reactant anion (e.g., hydroxide, cyanide) in the aqueous phase. This ion pair, now possessing significant organic character, migrates across the phase boundary into the organic solvent. Here, the anion is poorly solvated and thus highly reactive, readily participating in the desired transformation (e.g., nucleophilic substitution). After the reaction, the catalyst cation returns to the aqueous phase to repeat the cycle.





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